

# Technical Guide: 2,5-Diphenylthiophene (CAS 1445-78-9)

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## Compound of Interest

Compound Name: 2,5-Diphenylthiophene

Cat. No.: B121853

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known properties and safety data for the chemical compound **2,5-Diphenylthiophene**, identified by CAS number 1445-78-9. The information is compiled from various scientific and safety data sources to support research, development, and handling of this substance.

## Chemical and Physical Properties

**2,5-Diphenylthiophene** is an organic sulfur compound featuring a central thiophene ring substituted with two phenyl groups.<sup>[1]</sup> This structure imparts specific electronic and physical properties that make it a subject of interest in materials science and as a building block in organic synthesis.<sup>[1][2]</sup>

Table 1: Physical and Chemical Properties of **2,5-Diphenylthiophene**

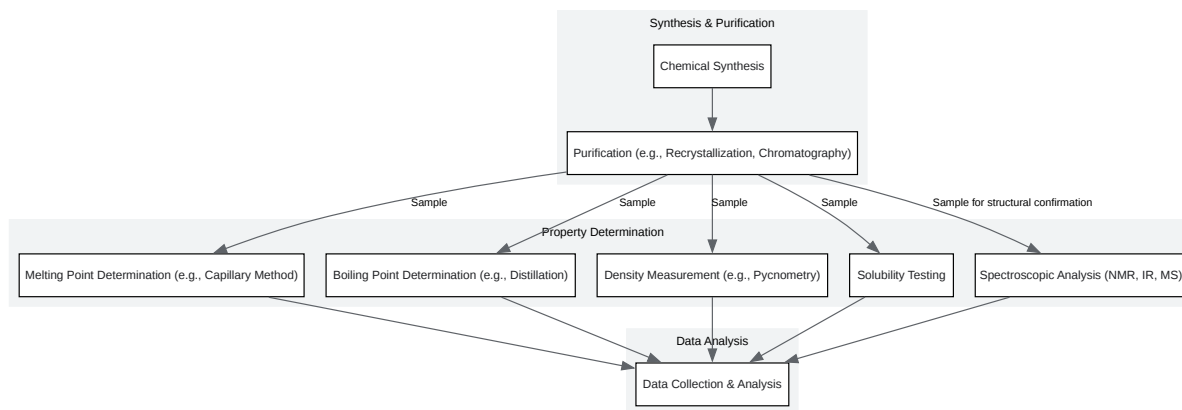
Property	Value	Source(s)
Molecular Formula	C <sub>16</sub> H <sub>12</sub> S	[1][2]
Molecular Weight	236.33 g/mol	[1][2]
Appearance	White to almost white crystalline powder	[2]
Melting Point	151 - 155 °C	[2]
Boiling Point	366.6 °C at 760 mmHg	[1]
Flash Point	130.9 °C	[1]
Density	1.128 g/cm <sup>3</sup>	[1]
Vapor Pressure	3.06E-05 mmHg at 25°C	[1]
Refractive Index	1.622	[1]
Solubility	Soluble in Toluene	[1]

## Experimental Protocols

Detailed, step-by-step experimental protocols for the determination of the physical properties of **2,5-Diphenylthiophene** are not readily available in the public domain. However, standard analytical methods would be employed for such characterization.

### General Experimental Workflow for Physicochemical Property Determination

Below is a generalized workflow representing the common experimental procedures used to determine the key physical and chemical properties of a solid organic compound like **2,5-Diphenylthiophene**.



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A generalized workflow for the determination of physicochemical properties.

## Safety Data

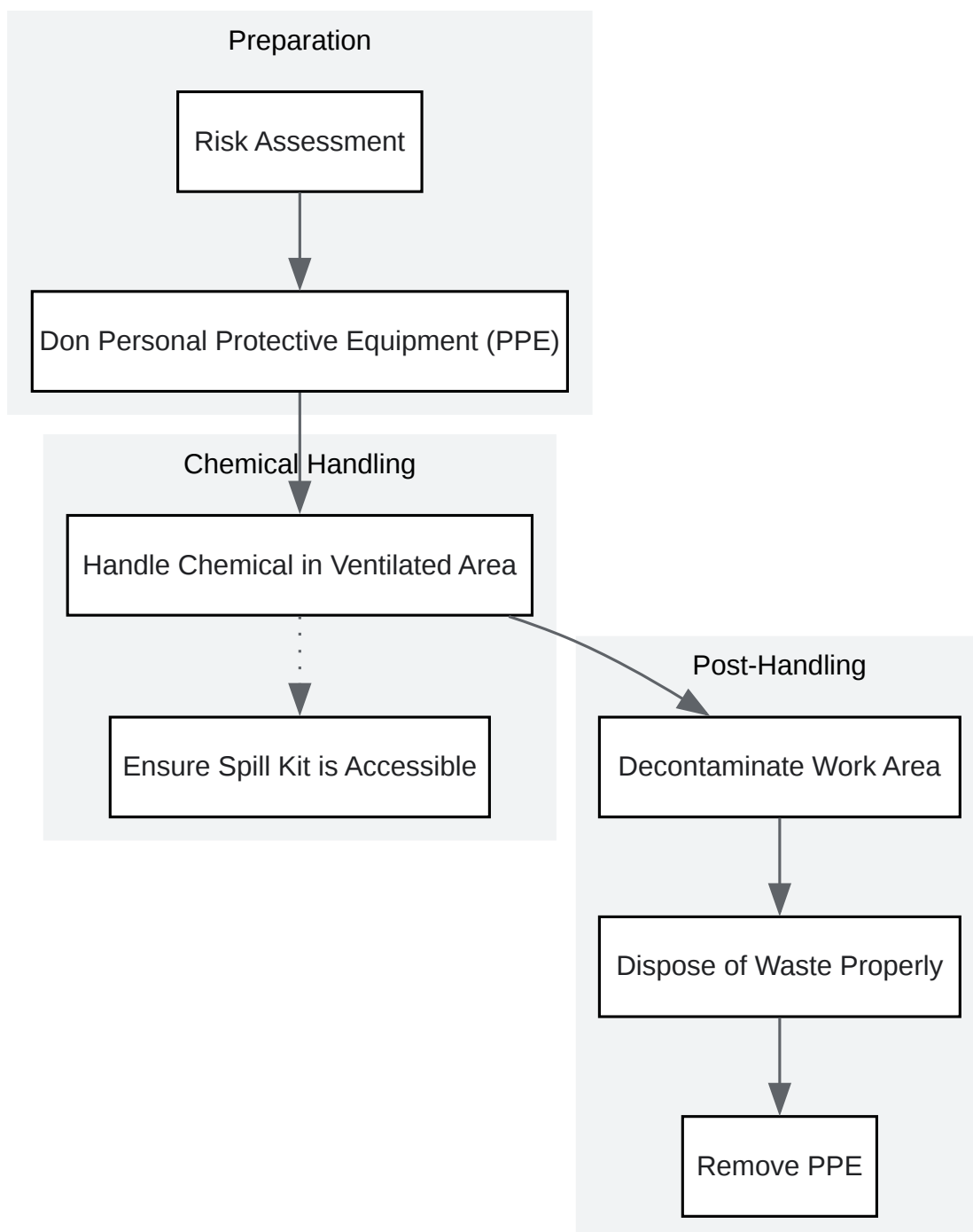
The safety information for **2,5-Diphenylthiophene** is limited. Some sources classify it as an irritant, while others do not provide specific hazard classifications.[1] Prudent laboratory practices should be followed when handling this compound.

Table 2: Safety and Handling Information for **2,5-Diphenylthiophene**

Parameter	Information	Source(s)
Hazard Classification	IRRITANT (Note: Some sources state N/A)	[1]
Acute Toxicity	Oral, Dermal, Inhalation: No data available	[3]
Skin Corrosion/Irritation	No data available	[3]
Serious Eye Damage/Irritation	No data available	[3]
Respiratory or Skin Sensitization	No data available	[3]
Germ Cell Mutagenicity	No data available	[3]
Carcinogenicity	No data available	[3]
Reproductive Toxicity	No data available	[3]
Storage	Store in a cool, dry, well-ventilated area. Keep container tightly closed.	
Handling	Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Use personal protective equipment as required.	
Personal Protective Equipment	Safety glasses, chemical-resistant gloves, lab coat.	

## General Laboratory Safety Workflow

This diagram illustrates a standard workflow for ensuring safety when handling chemical compounds in a laboratory setting.



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A standard workflow for safe laboratory handling of chemicals.

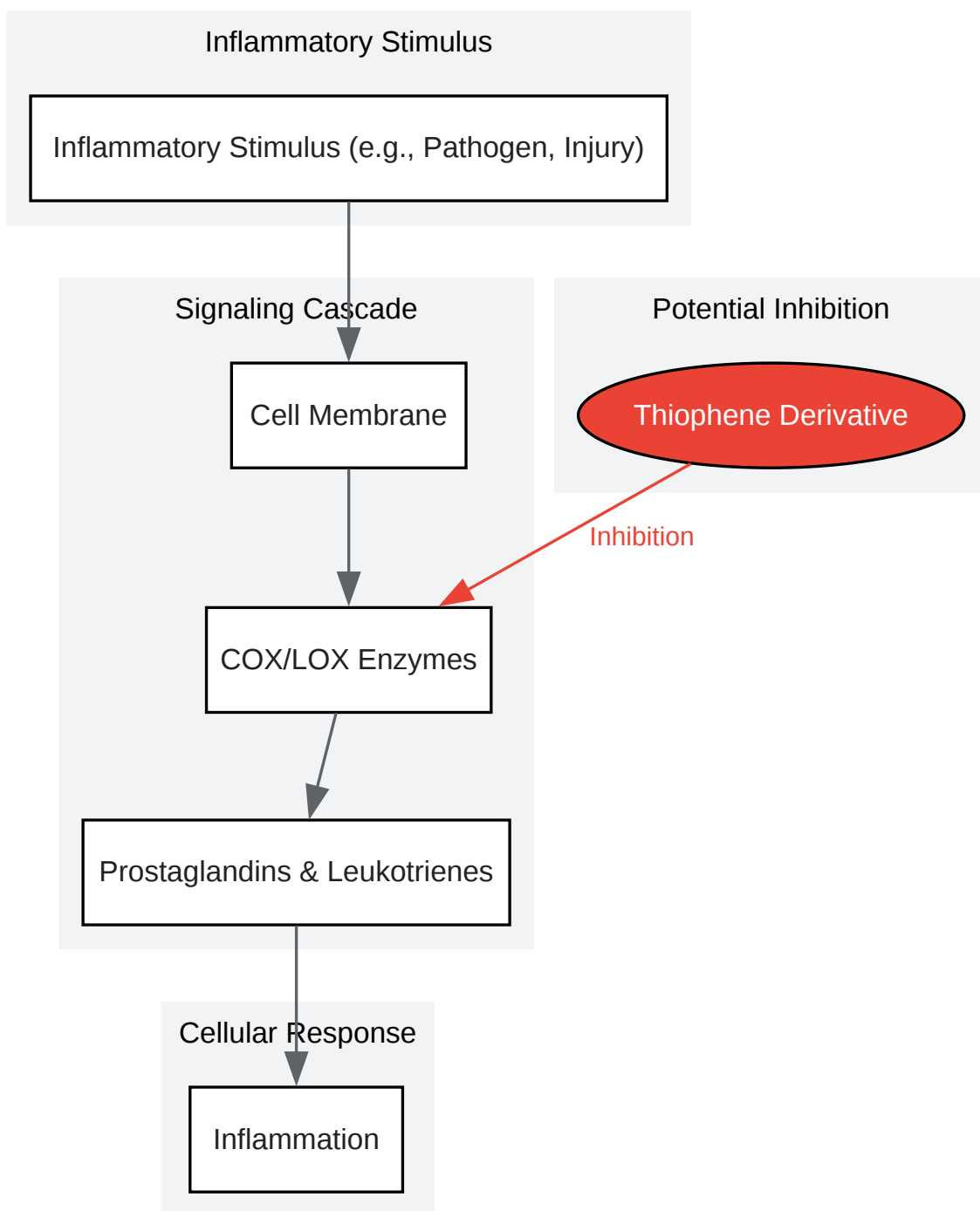
## Biological Activity and Signaling Pathways

There is currently no specific information available in the scientific literature detailing the biological activity or associated signaling pathways of **2,5-Diphenylthiophene** (CAS 1445-78-9). However, the broader class of thiophene derivatives has been investigated for various pharmacological activities.

Thiophene-containing compounds have been reported to exhibit anti-inflammatory, antimicrobial, and anticancer properties.[4][5][6][7] The mechanisms of action for some thiophene derivatives have been suggested to involve the inhibition of enzymes such as cyclooxygenase (COX) and lipoxygenase (LOX), or the induction of apoptosis in cancer cell lines.[4][6][7]

#### Hypothetical Signaling Pathway for a Thiophene Derivative with Anti-Inflammatory Activity

The following diagram illustrates a hypothetical signaling pathway that could be modulated by a thiophene derivative with anti-inflammatory properties, based on the known mechanisms of other compounds in this class. It is important to note that this is a generalized representation and has not been experimentally validated for **2,5-Diphenylthiophene**.



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A hypothetical anti-inflammatory signaling pathway potentially targeted by thiophene derivatives.

## Toxicological Data

Comprehensive toxicological data for **2,5-Diphenylthiophene** is not available. Acute toxicity studies (oral, dermal, and inhalation) have not been reported in the available literature.[\[3\]](#)

Table 3: Toxicological Profile of **2,5-Diphenylthiophene**

Endpoint	Result	Source(s)
Acute Oral Toxicity (LD50)	No data available	<a href="#">[3]</a>
Acute Dermal Toxicity (LD50)	No data available	<a href="#">[3]</a>
Acute Inhalation Toxicity (LC50)	No data available	<a href="#">[3]</a>
Ecotoxicity	No data available	

Given the lack of specific toxicological information, this compound should be handled with care, assuming it may be harmful.

## Applications and Areas of Research

**2,5-Diphenylthiophene** is utilized in several areas of research and industry:

- **Materials Science:** It serves as a building block for organic semiconductors, polymers, and other materials with applications in organic light-emitting diodes (OLEDs), organic field-effect transistors (OFETs), and organic photovoltaics (OPVs).[\[2\]](#)
- **Chemical Synthesis:** It is used as an intermediate in the synthesis of more complex molecules, including pharmaceuticals and dyes.[\[1\]](#)
- **Pharmaceutical Research:** As a scaffold, it is of interest in the design and synthesis of new potential therapeutic agents.[\[1\]](#)

## Disclaimer

This document is intended for informational purposes only and is based on currently available data. The absence of information does not imply that the substance is harmless. All laboratory work should be conducted by qualified individuals using appropriate safety precautions. It is the responsibility of the user to conduct a thorough risk assessment before handling this chemical.



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